

Health and Safety Technical Guide: 4-(4-Methylphenyl)cyclohexanone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(4-Methylphenyl)cyclohexanone

CAS No.: 40503-90-0

Cat. No.: B1590761

[Get Quote](#)

Executive Summary

This technical guide provides a comprehensive safety and handling profile for **4-(4-Methylphenyl)cyclohexanone**, a functionalized cyclohexane derivative often used as an intermediate in the synthesis of liquid crystals and pharmaceutical compounds.

Critical Distinction: Researchers must distinguish this compound from Cyclohexanone (CAS 108-94-1) and 4-Methylcyclohexanone (CAS 589-92-4). Unlike its lower molecular weight analogs, which are volatile, flammable liquids, **4-(4-Methylphenyl)cyclohexanone** is a solid with a significantly higher flash point and lower vapor pressure. While currently not classified as hazardous under GHS by major suppliers (e.g., TCI Chemicals), it should be treated with the "Precautionary Principle" applicable to all research chemicals with limited toxicological data.

Chemical Identity & Physicochemical Properties[2]

[3][4][5][6][7][8][9][10][11][12]

Chemical Structure & Identifiers[5][8]

- IUPAC Name: 4-(4-Methylphenyl)cyclohexan-1-one[1]

- Molecular Formula: C₁₃H₁₆O[2][1]
- Molecular Weight: 188.27 g/mol
- SMILES: CC1=CC=C(C=C1)C2CCC(=O)CC2[3][1]

Key Physicochemical Data

The following data consolidates experimental and predicted values to guide engineering controls.

Property	Value	Source/Note
Physical State	Solid (Powder or Crystals)	TCI Chemicals [1]
Color	White to almost white	TCI Chemicals [1]
Melting Point	49.0 – 53.0 °C	Experimental [1]
Boiling Point	~313.9 °C (at 760 mmHg)	Predicted [2]
Flash Point	~133 °C	Predicted [2]
Density	~1.026 g/cm ³	Predicted [2]
Solubility	Soluble in Methanol; Insoluble in water	Experimental [1]
Vapor Pressure	Negligible at 25°C	Inferred from MP/BP

Hazard Identification & Toxicology

GHS Classification

According to Regulation (EC) No 1272/2008 and data from primary suppliers, this substance is Not Classified as hazardous.

- Signal Word: None
- Hazard Statements: None
- Precautionary Statements: None

Toxicological Assessment (Read-Across Analysis)

While specific LD50 data for CAS 40503-90-0 is limited, the following potential risks are inferred based on structural analogs (Cyclohexanone derivatives):

- Acute Toxicity: Likely low. Higher molecular weight typically reduces bioavailability compared to volatile ketones.
- Skin/Eye Contact: Mechanical irritation from dust is the primary concern. As a ketone, mild chemical irritation cannot be ruled out upon prolonged contact.
- Sensitization: No specific data available. Treat as a potential sensitizer until proven otherwise.

Safe Handling & Exposure Controls

Engineering Controls

Despite the "Not Classified" status, the generation of dusts during weighing or transfer requires control measures to prevent inhalation.

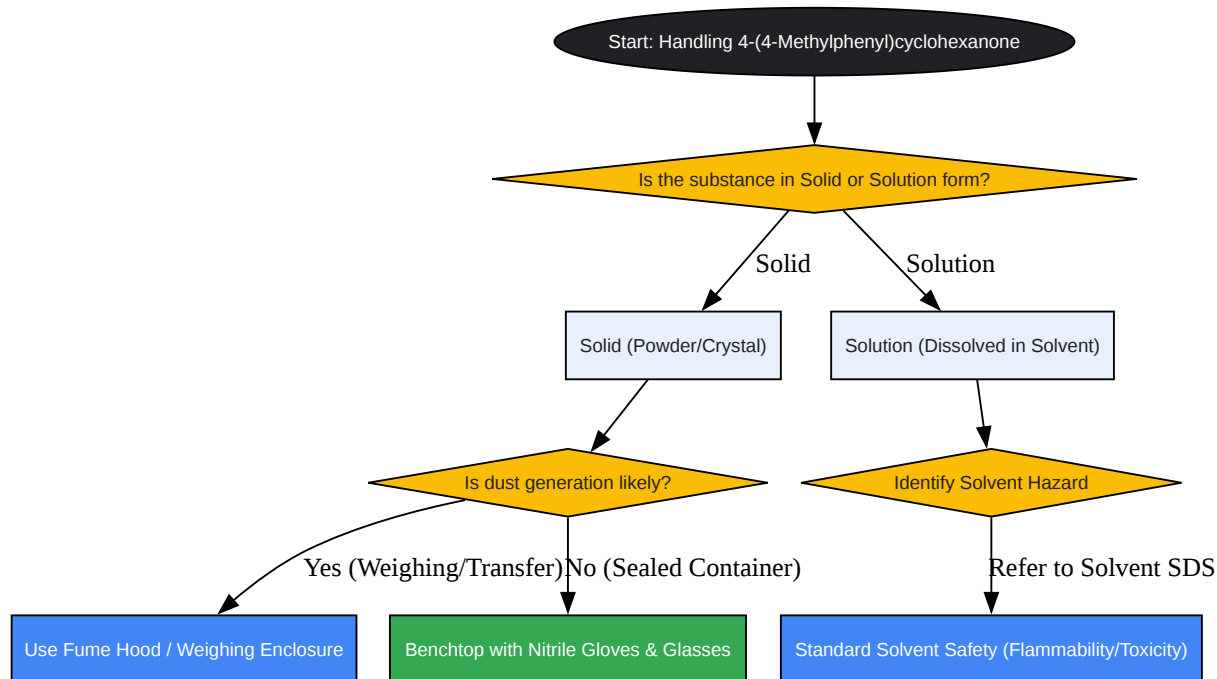
- Primary Control: Weigh and transfer inside a Chemical Fume Hood or use a Powder Containment Enclosure.
- Ventilation: Ensure general laboratory ventilation (minimum 10 air changes per hour).

Personal Protective Equipment (PPE) Matrix

PPE Type	Specification	Rationale
Gloves	Nitrile (0.11 mm thickness min.)	Provides adequate barrier against solid contact.
Eye Protection	Safety Glasses with Side Shields	Prevents mechanical irritation from dust.
Respiratory	N95/P2 Dust Mask (if outside hood)	Necessary only if dust formation is visible and engineering controls are absent.
Body	Standard Lab Coat	Prevents contamination of personal clothing.

Handling Workflow Visualization

The following diagram outlines the decision logic for handling this substance safely in a research setting.



[Click to download full resolution via product page](#)

Figure 1: Operational decision tree for handling **4-(4-Methylphenyl)cyclohexanone**, prioritizing dust control for solids and solvent safety for solutions.

Emergency Response Protocols

Spill Management (Solid)

- Isolate: Mark the area. Unnecessary personnel should move upwind.
- Protect: Don safety glasses and nitrile gloves. Wear a dust mask if powder is airborne.
- Contain: Do not dry sweep. Use a HEPA vacuum or wet-wiping method (damp paper towels) to avoid generating dust.

- Disposal: Place waste in a sealed container labeled "Non-Hazardous Solid Chemical Waste" (unless mixed with hazardous solvents).

First Aid Measures

- Inhalation: Move victim to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Wash with soap and water. Remove contaminated clothing.^[4]
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present.^[4]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Get medical advice if feeling unwell.

Fire Fighting

- Flash Point: ~133 °C (Combustible, but not Flammable).
- Extinguishing Media: Water spray, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.^[4]
- Specific Hazards: May emit carbon monoxide (CO) and carbon dioxide (CO₂) upon combustion.

Synthesis & Application Context

Understanding the workflow helps contextualize safety. This compound is typically synthesized via the conjugate addition of organometallic reagents to cyclohexenone or through Pd-catalyzed coupling reactions.

- Risk Context: The final product (CAS 40503-90-0) is significantly less hazardous than the reagents often used to make it (e.g., p-Tolylboronic acid, Cyclohexenone, or Palladium catalysts).
- Purification: Often purified by recrystallization from methanol. Ensure residual methanol is removed, as the solvent introduces flammability risks not inherent to the pure solid.

Storage & Stability

- Temperature: Store at room temperature (<25°C). TCI recommends <15°C for long-term quality preservation [1].
- Light: Store in the dark (amber vials) to prevent potential photo-oxidation.
- Incompatibilities: Strong oxidizing agents.[4]
- Shelf Life: Stable for >2 years if stored properly.

References

- PureSynth Research Chemicals. (n.d.). Chemical Properties: 4-(p-Tolyl)cyclohexanone. Retrieved February 6, 2026, from [\[Link\]](#)
- PubChem. (n.d.).[3] Compound Summary: **4-(4-Methylphenyl)cyclohexanone**. [2] National Library of Medicine. Retrieved February 6, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PubChemLite - 4-(4-methylphenyl)cyclohexanone (C13H16O) [pubchemlite.lcsb.uni.lu]
- 2. Page loading... [wap.guidechem.com]
- 3. (2E,6E)-2,6-bis(4-methylbenzylidene)cyclohexanone | C22H22O | CID 5387357 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. ICSC 0425 - CYCLOHEXANONE [inchem.org]
- To cite this document: BenchChem. [Health and Safety Technical Guide: 4-(4-Methylphenyl)cyclohexanone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1590761/docs#health-and-safety-technical-guide-4-4-methylphenyl-cyclohexanone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)